

Dapagliflozin-d4 CAS number and commercial suppliers

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Compound of Interest

Compound Name: Dapagliflozin-d4

Cat. No.: B15559266

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An In-depth Technical Guide to Dapagliflozin-d4

This technical guide provides comprehensive information on **Dapagliflozin-d4**, a deuterated analog of the SGLT2 inhibitor Dapagliflozin. It is intended for researchers, scientists, and professionals in drug development, offering key data, commercial sourcing, and insights into its biological mechanisms and experimental applications.

Core Compound Information

Dapagliflozin-d4 is the deuterium-labeled version of Dapagliflozin.[1] Stable isotope-labeled compounds like **Dapagliflozin-d4** are crucial tools in pharmaceutical research, particularly in pharmacokinetic studies, as internal standards for quantitative analysis by NMR, GC-MS, or LC-MS, and as tracers to understand metabolic pathways.[1]

Chemical and Physical Properties

Property	Value	Source
CAS Number	1224234-25-6	[1] [2] [3] [4] [5]
Molecular Formula	C21H21D4ClO6	[1] [2] [3]
Molecular Weight	412.9 g/mol	[2] [3]
Synonyms	(1S)-1,5-Anhydro-1-C-[4-chloro-3-[(4-ethoxyphenyl)methyl]phenyl]-D-glucitol-d4; BMS-512148-d4	[1] [2]
Chemical Name	(2S,3R,4R,5S,6R)-2-(4-Chloro-3-(ethoxybenzyl)phenyl)-6-(hydroxymethyl)tetrahydro-2H-pyran-3,4,5-triol	[4] [5]

Commercial Suppliers

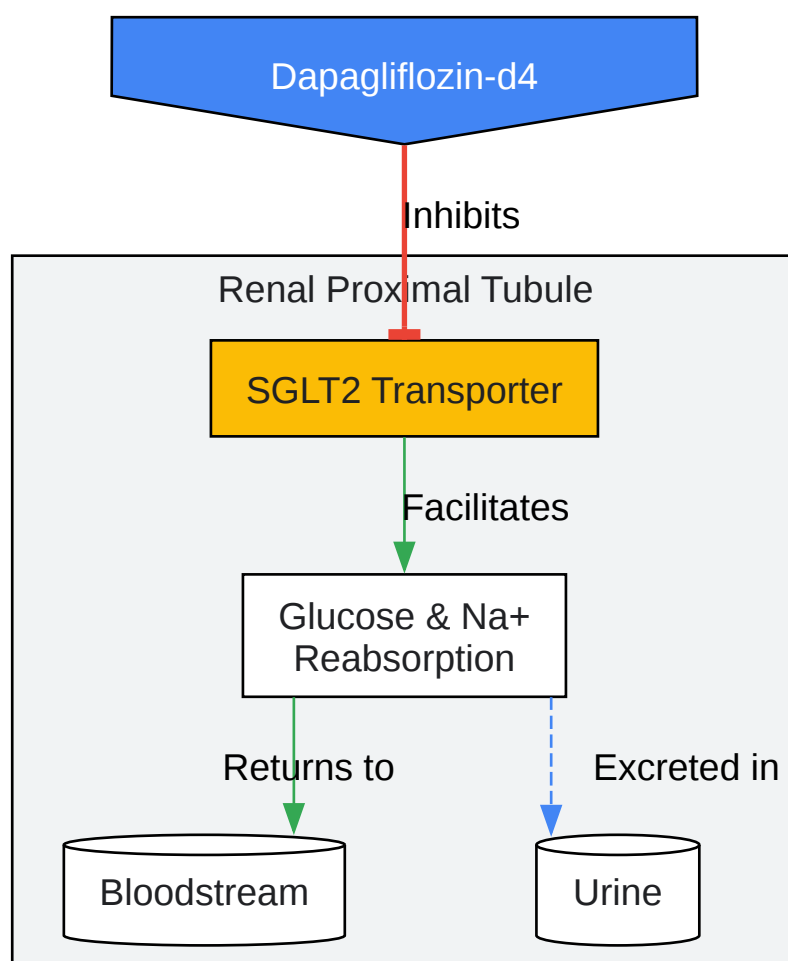
Dapagliflozin-d4 is available from several specialized chemical suppliers as a reference standard for research and analytical purposes.

Supplier	Website	Notes
Pharmaffiliates	https://www.pharmaffiliates.com/	Provides highly pure Dapagliflozin-d4. [2]
MedchemExpress	https://www.medchemexpress.com/	Offers Dapagliflozin-d4 for research use. [1]
Aquigen Bio Sciences	https://www.aquigenbio.com/	Supplies Dapagliflozin-d4 as a high-quality reference standard with comprehensive characterization data. [3]
Cleanchem	https://www.cleanchem.com/	Lists Dapagliflozin-d4 as a pharmaceutical reference compound. [4]
Amzeal Research	https://www.amzeal.com/	Provides Dapagliflozin-d4. [5]

Mechanism of Action and Signaling Pathways

The mechanism of action of **Dapagliflozin-d4** is identical to that of Dapagliflozin. The primary mechanism is the selective and reversible inhibition of the sodium-glucose cotransporter 2 (SGLT2) in the renal proximal tubules.[6][7][8] This inhibition reduces the reabsorption of filtered glucose from the tubular lumen, leading to increased urinary glucose excretion and a subsequent lowering of blood glucose levels.[6][8] This action is independent of insulin secretion.[6] Beyond its primary function in glycemic control, Dapagliflozin modulates several signaling pathways, contributing to its cardiovascular and renal protective effects.[7][9]

SGLT2 Inhibition Pathway

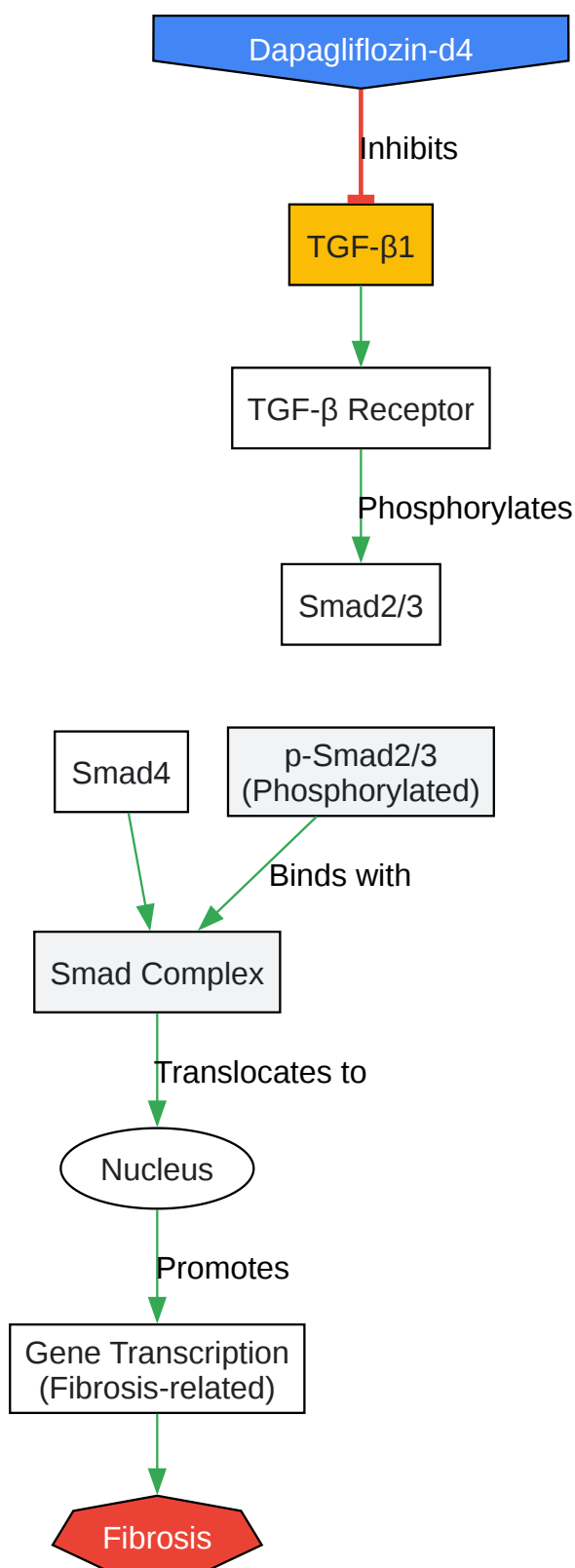


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Mechanism of SGLT2 Inhibition by **Dapagliflozin-d4**.

TGF- β 1/Smad Signaling Pathway

Dapagliflozin has been demonstrated to mitigate cardiac and renal fibrosis by inhibiting the transforming growth factor- β 1 (TGF- β 1)/Smad signaling pathway.[9] TGF- β 1 is a key cytokine that promotes the proliferation of fibroblasts and the deposition of extracellular matrix, processes central to the development of fibrosis.

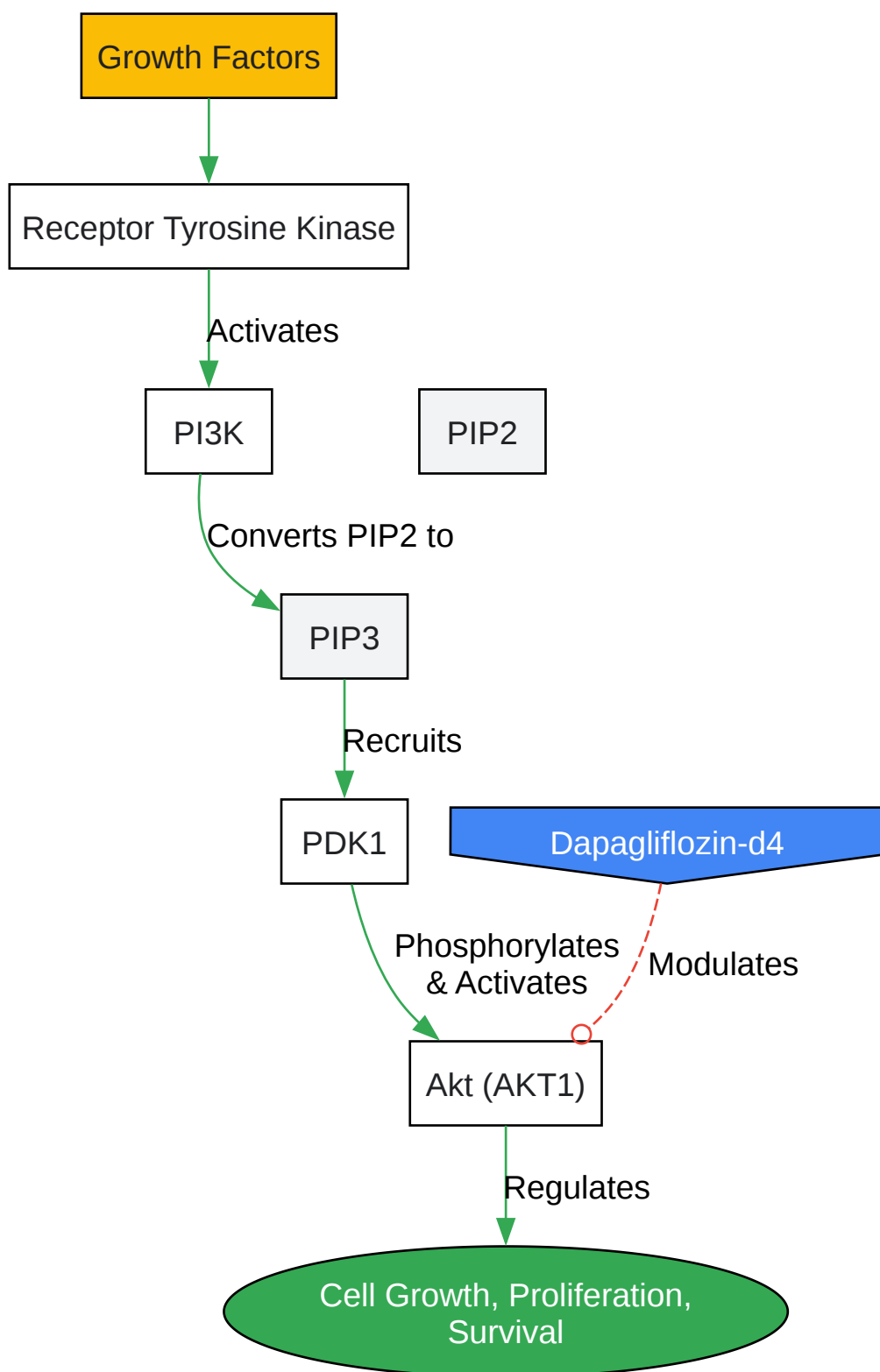


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Inhibition of the TGF-β1/Smad Pathway by **Dapagliflozin-d4**.

PI3K-Akt Signaling Pathway

Some studies suggest that Dapagliflozin may modulate the PI3K-Akt signaling pathway, which is involved in cell growth, proliferation, and survival.[10] It is proposed that Dapagliflozin might exert some of its therapeutic effects by targeting key proteins within this pathway, such as AKT1.[10]



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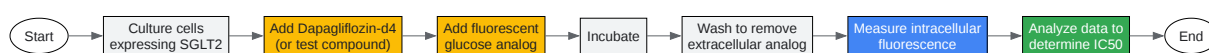
Modulation of the PI3K-Akt Pathway by **Dapagliflozin-d4**.

Experimental Protocols and Workflows

Dapagliflozin-d4 is primarily used in analytical and metabolic studies. The experimental protocols for its parent compound, Dapagliflozin, provide a framework for its application.

In Vitro SGLT2 Inhibition Assay

A common method to determine the inhibitory activity of compounds on SGLT2 is a cell-based fluorescent glucose uptake assay.[9]



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Workflow for an In Vitro SGLT2 Inhibition Assay.

Synthesis Overview

While specific synthesis details for **Dapagliflozin-d4** are proprietary to the manufacturers, the general synthesis of Dapagliflozin provides insight into the process. A common route involves the coupling of a protected gluconolactone with an aryl lithium species derived from an appropriately substituted aryl bromide.[11] Subsequent steps include reduction and deprotection to yield the final C-aryl glucoside structure.[11] The deuteration in **Dapagliflozin-d4** is typically introduced in the ethoxyphenyl moiety during the synthesis of the starting materials.

For further details on the synthesis of Dapagliflozin and its metabolites, researchers are directed to the scientific literature.[11][12]

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